

5-IAF Labeling: Application Notes and Protocols for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	5-IAF
CAS No.:	63368-54-7
Cat. No.:	B1672876

[Get Quote](#)

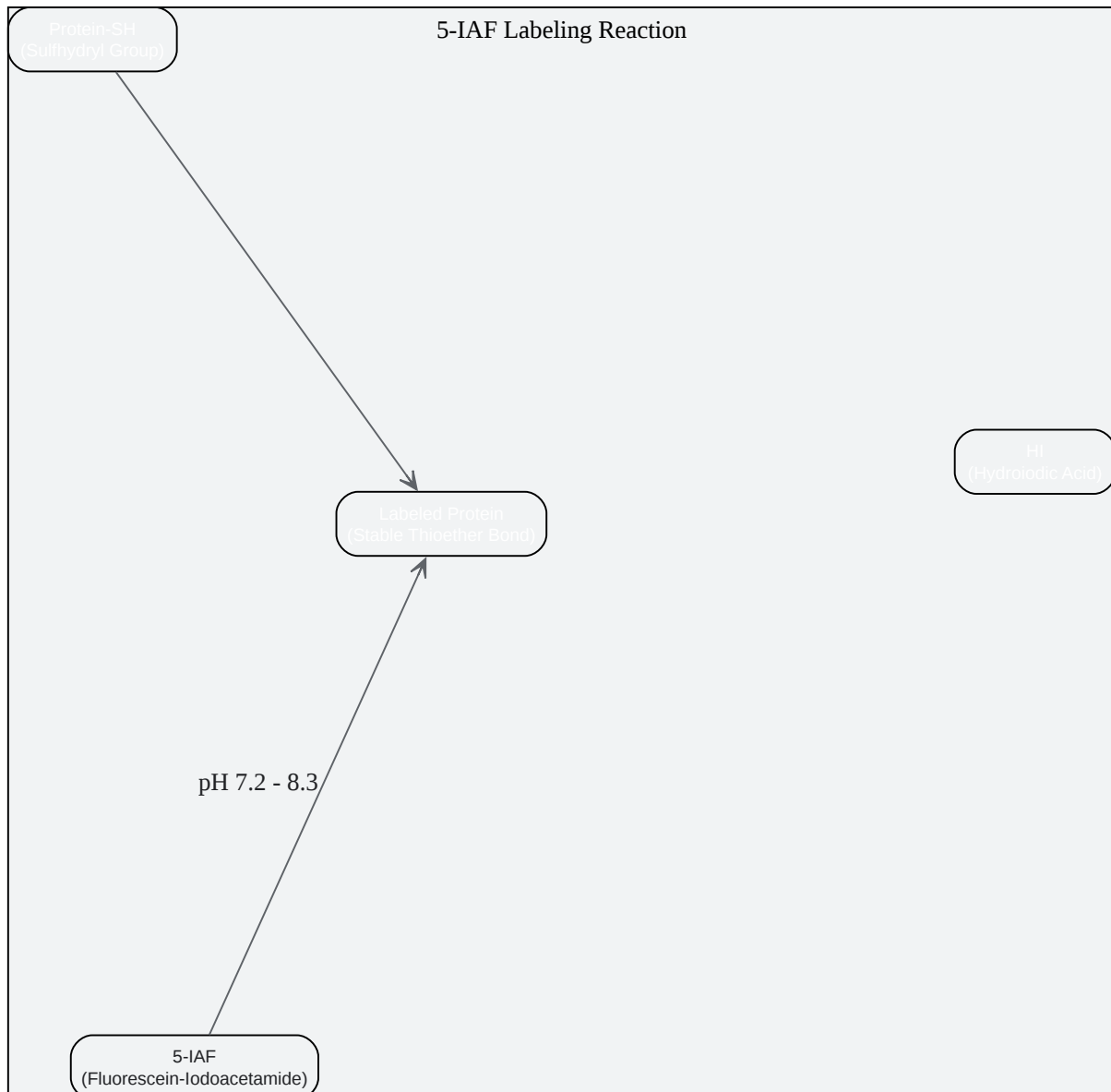
For Researchers, Scientists, and Drug Development Professionals

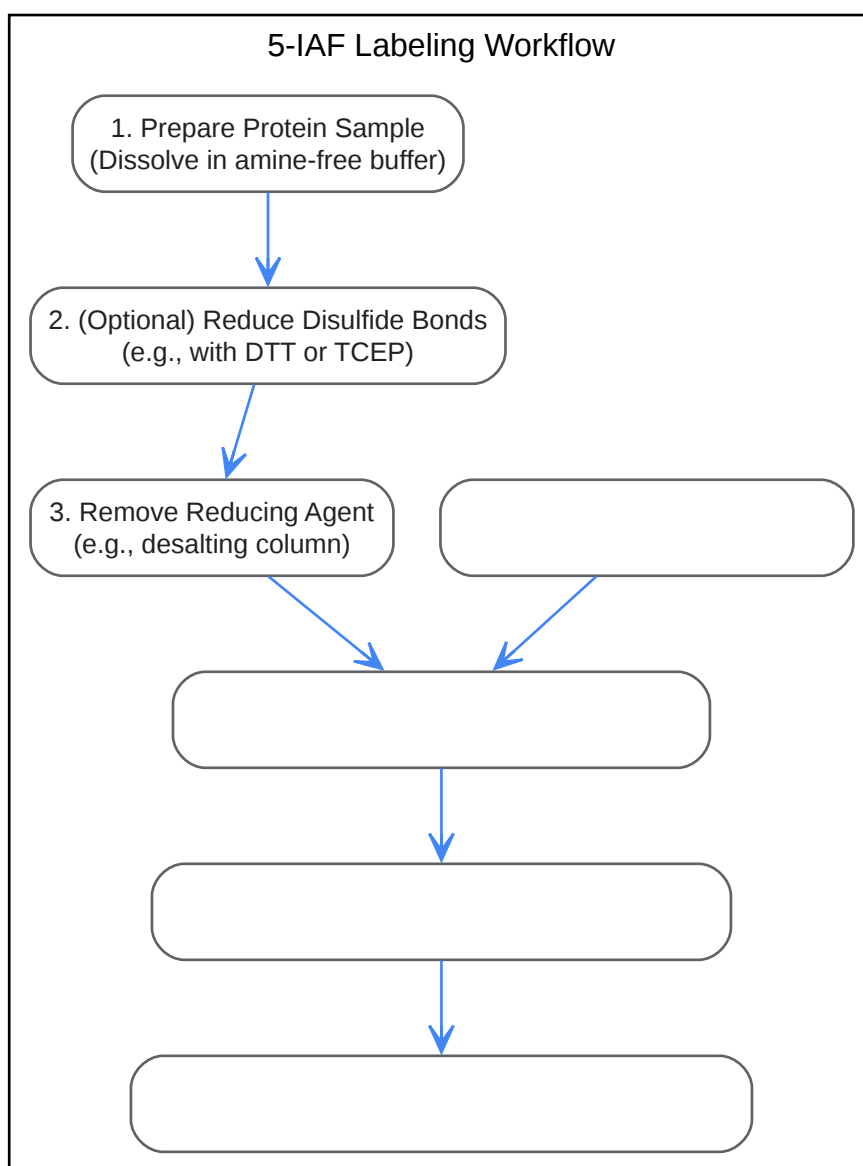
Introduction

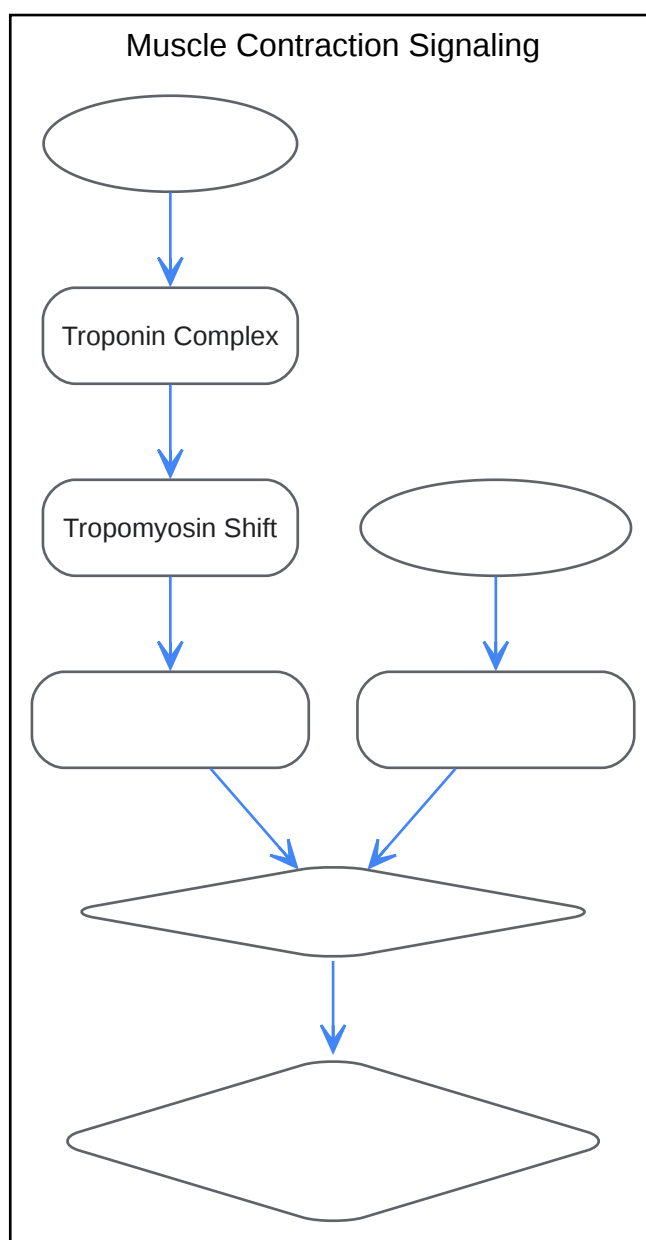
5-Iodoacetamidofluorescein (**5-IAF**) is a thiol-reactive fluorescent dye widely used for labeling proteins, peptides, and other biomolecules. The iodoacetamide group of **5-IAF** selectively reacts with free sulfhydryl groups (cysteine residues) under physiological to slightly alkaline conditions to form a stable thioether bond. This covalent labeling allows for the sensitive detection and tracking of molecules in various biological assays. Proper selection of the labeling buffer composition and pH is critical for achieving high labeling efficiency and specificity. These application notes provide detailed protocols and guidance on the optimal buffer conditions for **5-IAF** labeling.

Chemical Reaction

The labeling reaction of **5-IAF** with a sulfhydryl group-containing molecule (R-SH) proceeds via a nucleophilic substitution mechanism.







[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [5-IAF Labeling: Application Notes and Protocols for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1672876/docs#5-iaf-labeling-application-notes-and-protocols-for-researchers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)